Batabulin sodium in vivo dosing schedule optimization

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Compound Focus: Batabulin Sodium

CAS No.: 195533-98-3
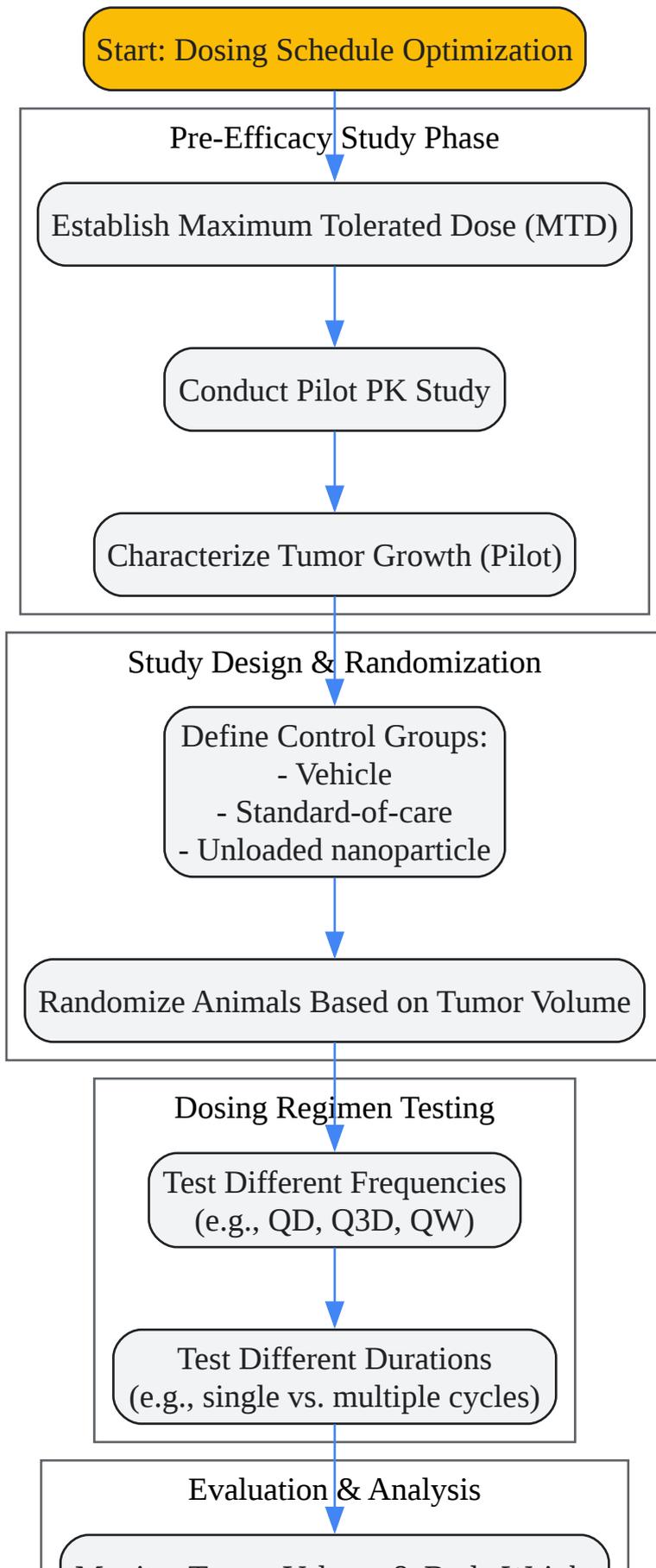
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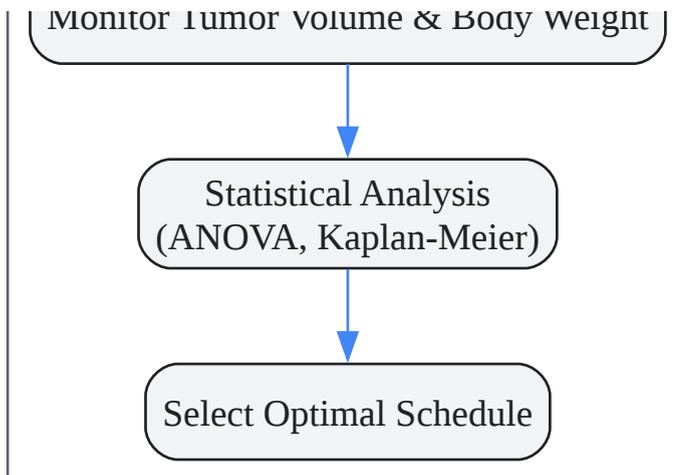Get Quote

Documented Dosing & Efficacy of Batabulin Sodium

The table below summarizes the key in vivo data found for **Batabulin sodium**.

Aspect	Documented Protocol
Dosing Regimen	40 mg/kg, administered via intraperitoneal (i.p.) injection, once per week on days 5, 12, and 19 after tumor implantation [1].
Animal Model	Male athymic nude mice (6-8 weeks old, 20-25 g) injected with CCRF-CEM (drug-sensitive) tumor cells [1].
Reported Outcome	The treatment impaired the growth of the drug-sensitive CCRF-CEM tumors [1].

General Framework for Dosing Schedule Optimization

Since specific optimization data for Batabulin is not available in the search results, the following workflow, based on standard NCI protocols, outlines the systematic approach you can apply [2].

Tech Support

Start: Dosing Schedule Optimization

Pre-Efficacy Study Phase

Establish Maximum Tolerated Dose (MTD)

Conduct Pilot PK Study

Characterize Tumor Growth (Pilot)

Study Design & Randomization

Define Control Groups:
- Vehicle
- Standard-of-care
- Unloaded nanoparticle

Randomize Animals Based on Tumor Volume

Dosing Regimen Testing

Test Different Frequencies
(e.g., QD, Q3D, QW)

Test Different Durations
(e.g., single vs. multiple cycles)

Evaluation & Analysis

Monitor Tumor Volume & Body Weight

Monitor Tumor Volume & Body Weight

Statistical Analysis
(ANOVA, Kaplan-Meier)

Select Optimal Schedule

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Key Experimental Design Considerations

When applying the above workflow, here are critical factors to incorporate into your study design [2]:

- **Control Groups**: Your experiment should include several control groups for a robust comparison:
  - **Vehicle control**: The formulation without the active drug.
  - **Standard-of-care**: A known effective drug for your cancer model.
  - **Unloaded nanoparticle control**: If Batabulin is nano-formulated.
- **Animal Randomization**: Once tumors are palpable, animals must be randomized into treatment groups based on tumor volume to eliminate size bias.
- **Sample Size Calculation**: The number of animals per group should be statistically justified. A pilot study to estimate variability is recommended. For a typical tumor volume study, sample size can be estimated using the formula: $n = 1 + 2 * C * (s/d)^2$, where s is the standard deviation, d is the anticipated difference between groups, and C is a constant of 7.85 [2].
- **Data Analysis**: Tumor volume and body weight data are typically analyzed using ANOVA with post-hoc tests (e.g., Tukey's). Time-to-endpoint data (e.g., tumor size reaching a predefined limit) is best analyzed with Kaplan-Meier survival analysis [2].

Formulation and Administration Guidance

Batabulin's low water solubility is a major challenge for in vivo studies [1]. The following table contrasts a documented method with a general best-practice approach for insoluble compounds.

Method	Description	Considerations

| **Documented Vehicle (Batabulin Sodium)** | Dissolved in DMSO to create a concentrated stock solution (e.g., 10-125 mg/mL), then diluted in saline or buffer for administration. Final DMSO concentration should be minimized [1]. | **Pros:** Reliable for solubilization. **Cons:** High DMSO concentrations can be toxic to animals. | | **Alternative Lipid-Based Method** | A promising protocol for another insoluble triterpenoid (Betulin) involves dissolving the compound in hot ethanol, mixing with a lipid carrier (e.g., olive oil, medium-chain triglycerides), and evaporating the ethanol to create a true molecular solution in the lipid [3]. | **Pros:** Improves bioavailability and mimics oral or dietary administration. Better tolerability. **Cons:** Requires optimization of compound solubility in the chosen lipid. |

Frequently Asked Questions

- **What is the mechanism of action of Batabulin sodium? Batabulin sodium** is an antitumor agent that binds covalently and selectively to β-tubulin isotypes at cysteine 239. This binding disrupts microtubule polymerization, affecting cell morphology, causing G2/M cell-cycle arrest, and ultimately inducing apoptotic cell death [1].

- **How can I analyze cellular responses to Batabulin treatment in vitro?** You can use a cell-based pharmacokinetics assay. This involves treating cells and then analyzing parameters like:

  - **Tubulin Polymerization:** Using immunostaining for α-tubulin to monitor microtubule stabilization over time [4].
  - **Cell Cycle Arrest:** Flow cytometry to quantify the population of cells arrested at the G2/M phase [1] [4].
  - **Apoptosis:** Assays (e.g., Annexin V) to detect programmed cell death [1].

- **The search results for Batabulin are limited. Where can I find more information?** The provided data is indeed sparse. For deeper investigation, you can:

  - **Search Patent Databases:** Google Patents or the USPTO website may contain earlier-stage research data on T138067 (Batabulin) [5] [6].
  - **Explore Clinical Trial Registries:** Sites like ClinicalTrials.gov might have records of past clinical trials for Batabulin, which often include detailed dosing and efficacy information.

- **Consult Specialized Chemical Catalogs:** Suppliers like MedChemExpress, while not primary sources, sometimes provide curated biological data sheets with references to original literature [1] [7].

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